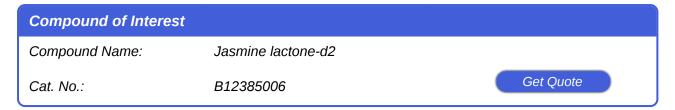


In-Depth Technical Guide to Jasmine Lactone-d2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular properties of jasmine lactone and its deuterated analog, **jasmine lactone-d2**. It delves into the biosynthetic pathway of the parent compound and explores its burgeoning applications in the field of drug delivery, supported by detailed data presentation and visualizations to facilitate understanding and further research.

Core Molecular Data

The foundational quantitative data for jasmine lactone and its deuterated form are summarized below. The molecular weight of **jasmine lactone-d2** has been calculated based on the substitution of two hydrogen atoms with deuterium.

Compound	Molecular Formula	Molar Mass (g/mol)	Exact Mass (Da)
Jasmine Lactone	C10H16O2	168.23[1][2][3][4][5]	168.1150
Jasmine Lactone-d2	C10H14D2O2	170.24	170.1275

Note: The molecular weight of **jasmine lactone-d2** is calculated by subtracting the mass of two protium atoms (atomic weight ≈ 1.008 u) and adding the mass of two deuterium atoms (atomic weight ≈ 2.014 u) to the molecular weight of jasmine lactone.

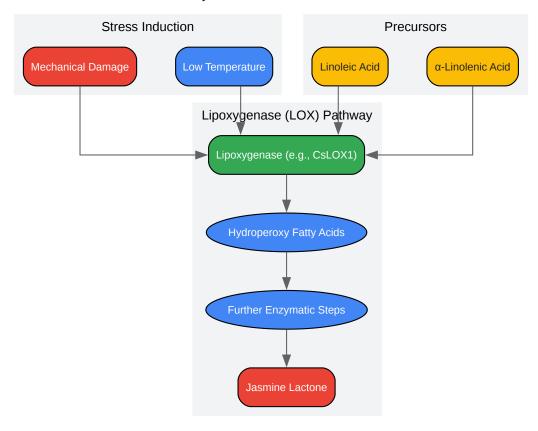
Biosynthesis of Jasmine Lactone



Jasmine lactone is a naturally occurring aroma compound found in various plants, including jasmine, tea, and peach. Its biosynthesis is a complex process initiated from unsaturated fatty acids, primarily linoleic acid and α -linolenic acid, through the lipoxygenase (LOX) pathway. This pathway is often activated in response to various stresses, such as mechanical damage or low temperatures.

The key steps involve the enzymatic conversion of these fatty acids into hydroperoxy fatty acids, which then undergo further transformations to yield jasmine lactone. The enzyme lipoxygenase, particularly CsLOX1 in tea plants, plays a crucial role in this process.

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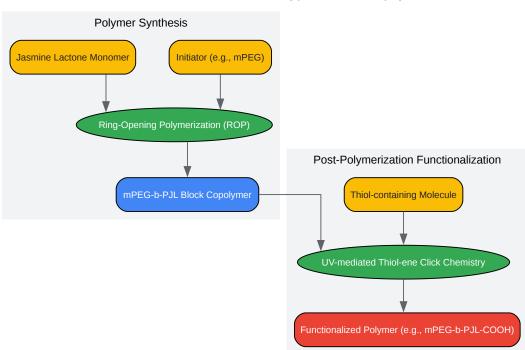
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Biosynthesis of Jasmine Lactone via the LOX Pathway.

Experimental Protocols: A Generalized Workflow for Polymer Synthesis

While detailed, step-by-step experimental protocols for the synthesis of **jasmine lactone-d2** are not readily available in the public domain, the synthesis of functional polymers from jasmine lactone has been described. These polymers show promise for applications in drug delivery. A generalized workflow for the synthesis of a functionalized poly(jasmine lactone) block copolymer is outlined below. This process typically involves ring-opening polymerization followed by a functionalization step, such as thiol-ene click chemistry.





Generalized Workflow for Functional Poly(Jasmine Lactone) Synthesis

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Generalized workflow for poly(jasmine lactone) synthesis.

Applications in Drug Development

Recent research has highlighted the potential of jasmine lactone in the pharmaceutical industry, particularly in drug delivery systems. Poly(jasmine lactone), a polymer synthesized from the monomer, has demonstrated the ability to enhance the solubility of poorly soluble drugs. This is



a critical challenge in drug formulation, as many therapeutic agents exhibit low bioavailability due to their hydrophobic nature.

The polymer can form micelles that encapsulate hydrophobic drugs, thereby improving their solubility in aqueous environments. Furthermore, the structure of poly(jasmine lactone) allows for the attachment of stimuli-sensitive linkers, enabling the development of targeted drug delivery systems. These systems are designed to release their therapeutic payload at specific sites within the body, which can increase efficacy and reduce off-target side effects. The functionalization of the polymer backbone with groups such as carboxyl, amine, or hydroxyl moieties further enhances its utility for conjugating drugs and targeting ligands.

While the direct application of **jasmine lactone-d2** in these systems has not been extensively reported, its use as a stable isotope-labeled internal standard in pharmacokinetic studies of jasmine lactone-based drug delivery systems is a foreseeable and valuable application. Deuteration can provide a distinct mass spectrometric signature, allowing for precise quantification in complex biological matrices.

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